

An In-depth Technical Guide to the Safety and Handling of (+)-Isopinocampheol

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Compound of Interest

Compound Name: (+)-Isopinocampheol

Cat. No.: B8036179

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This guide provides comprehensive safety and handling information for **(+)-Isopinocampheol**, a chiral terpenol used in various chemical syntheses. The following sections detail the hazardous properties, handling procedures, emergency protocols, and storage requirements for this compound, compiled from publicly available safety data sheets and chemical databases.

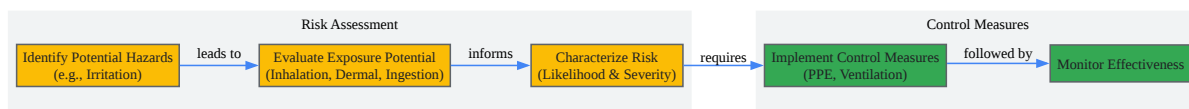
Hazard Identification and Classification

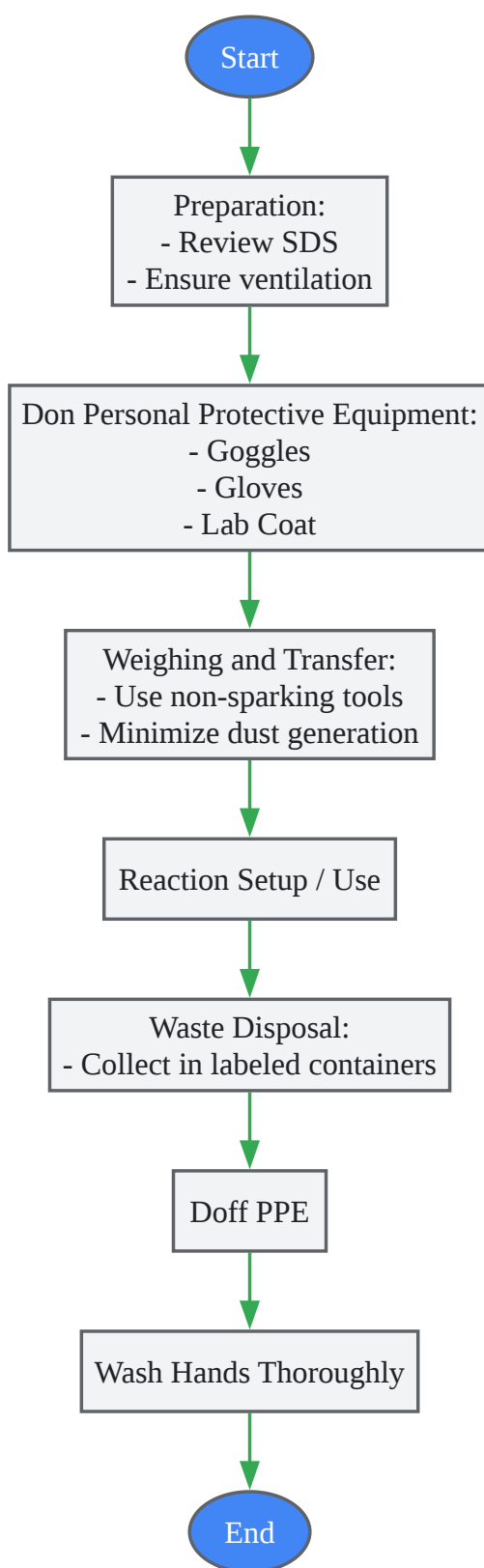
(+)-Isopinocampheol is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122)[1]. However, some sources indicate that the enantiomer, **(-)-Isopinocampheol**, may cause skin irritation, serious eye irritation, and respiratory tract irritation[2]. Given the structural similarity, it is prudent to handle **(+)-Isopinocampheol** with care, adhering to good laboratory practices.

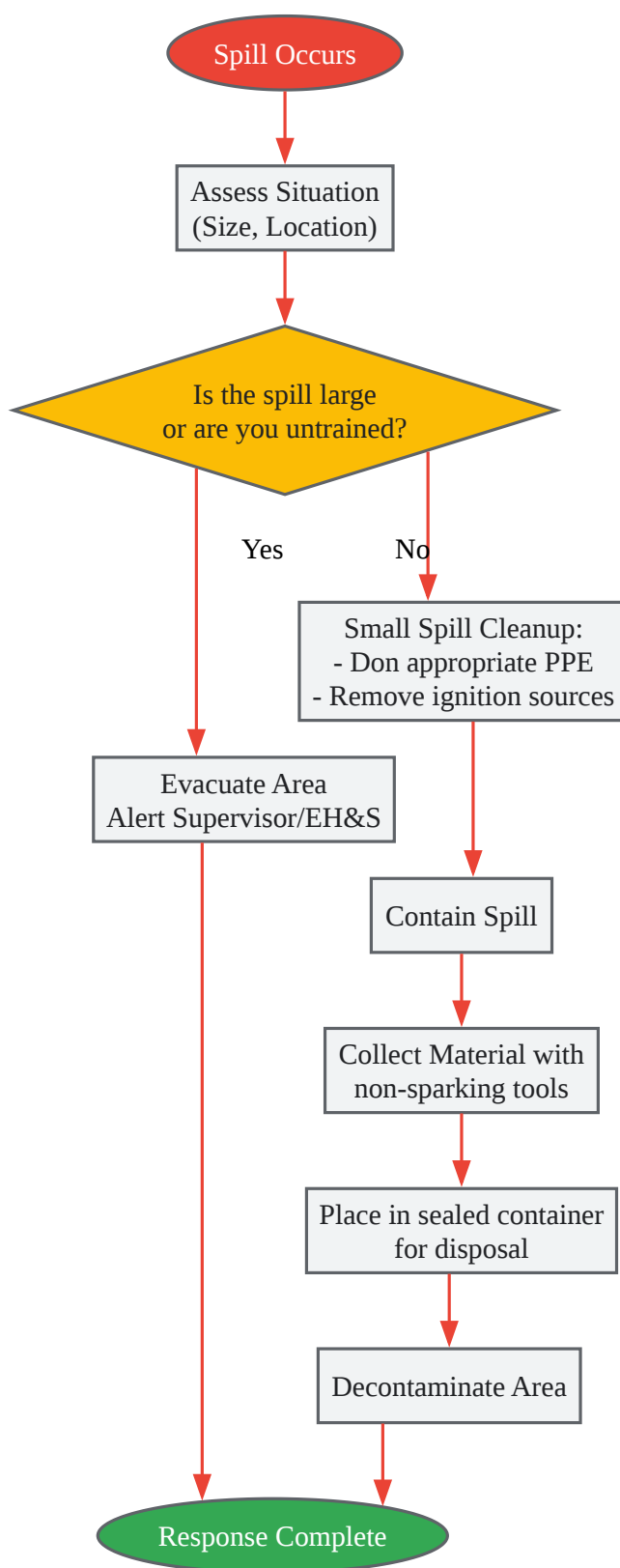
Hazard Statement Summary (for the enantiomer, as a precaution):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

A logical approach to hazard identification and risk assessment is crucial when working with any chemical substance.







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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. (-)-Isopinocampheol | C₁₀H₁₈O | CID 10524983 - PubChem [pubchem.ncbi.nlm.nih.gov]
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